

# Chemical properties of 4-methyl-5vinylisobenzofuran-1(3H)-one

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Compound of Interest		
Compound Name:	4-methyl-5-vinylisobenzofuran-	
	1(3H)-one	
Cat. No.:	B1400216	Get Quote

A Technical Guide to the Chemical Properties and Biological Potential of the Isobenzofuran-1(3H)-one Core

Disclaimer: This technical guide addresses the chemical properties, synthesis, and biological activities of the isobenzofuran-1(3H)-one core structure due to the limited availability of specific experimental data for **4-methyl-5-vinylisobenzofuran-1(3H)-one** in the public scientific literature. The information presented herein is based on published research on structurally related isobenzofuranone derivatives and is intended to provide a general overview for researchers, scientists, and drug development professionals.

# Introduction to the Isobenzofuran-1(3H)-one Scaffold

The isobenzofuran-1(3H)-one, also known as a phthalide, is a bicyclic aromatic lactone that serves as a core structural motif in a variety of natural products and synthetic compounds of medicinal interest. The inherent chemical features of this scaffold, including its lactone ring and aromatic system, make it a privileged structure in medicinal chemistry, amenable to diverse functionalization.

While specific data for **4-methyl-5-vinylisobenzofuran-1(3H)-one** is scarce, its fundamental properties can be inferred from its chemical structure and available data from suppliers.



Table 1: Basic Chemical Properties of 4-methyl-5-vinylisobenzofuran-1(3H)-one

Property	Value	Source
CAS Number	1255206-69-9	CymitQuimica[1]
Molecular Formula	C11H10O2	CymitQuimica[1]
Molecular Weight	174.199 g/mol	CymitQuimica[1]
Purity	97% (with TBC as stabilizer)	CymitQuimica[1]
InChI Key	PYFRWRLVRDXGPN- UHFFFAOYSA-N	CymitQuimica[1]

# General Synthetic Strategies for Isobenzofuran-1(3H)-ones

The synthesis of substituted isobenzofuran-1(3H)-ones can be achieved through various synthetic routes. The selection of a particular method often depends on the desired substitution pattern on the aromatic ring and at the C3 position of the lactone.

## **Method I: Condensation Reactions**

A common approach involves the condensation of ortho-phthalaldehydic acid with various nucleophiles. For instance, the reaction with primary heterocyclic amines can yield 3-substituted N-(3-phthalidyl) amines.

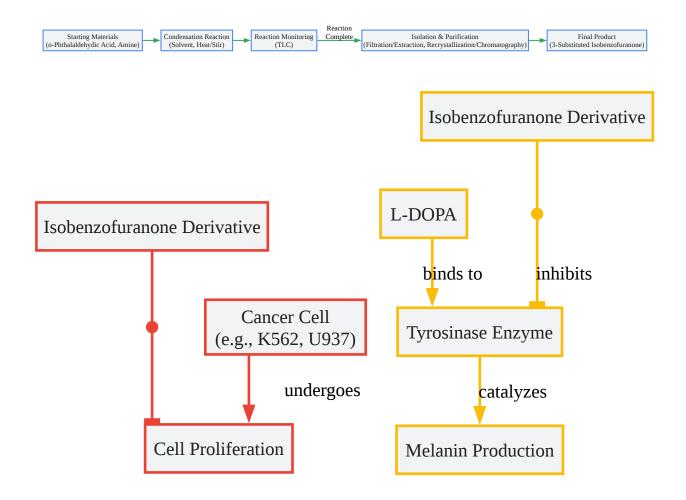
Experimental Protocol: Synthesis of N-(3-phthalidyl) Amines

This protocol is a generalized procedure based on the synthesis of related 3-substituted isobenzofuranones.

- Materials: o-Phthalaldehydic acid, primary heterocyclic amine, appropriate solvent (e.g., ethanol).
- Procedure:
  - Dissolve o-phthalaldehydic acid in the chosen solvent.



- Add the primary heterocyclic amine to the solution.
- The reaction mixture is typically stirred at room temperature or refluxed for a specified period.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the product can be isolated by filtration or extraction, followed by purification techniques such as recrystallization or column chromatography.



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### References

- 1. cymitquimica.com [cymitquimica.com]
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